

Application Notes and Protocols for Immunohistochemical Detection of AZ7550 Hydrochloride Targets

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Compound of Interest

Compound Name: AZ7550 hydrochloride

Cat. No.: B2772567

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Introduction:

AZ7550 hydrochloride is an active metabolite of the third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor, Osimertinib (AZD9291).[1][2] It exhibits inhibitory activity against several protein kinases, most notably the Insulin-like Growth Factor 1 Receptor (IGF-1R) and various mutant forms of EGFR.[3] This document provides detailed protocols for the immunohistochemical (IHC) detection of key targets of **AZ7550 hydrochloride** in formalin-fixed, paraffin-embedded (FFPE) tissue sections, along with relevant signaling pathway diagrams and quantitative data to support research and drug development activities.

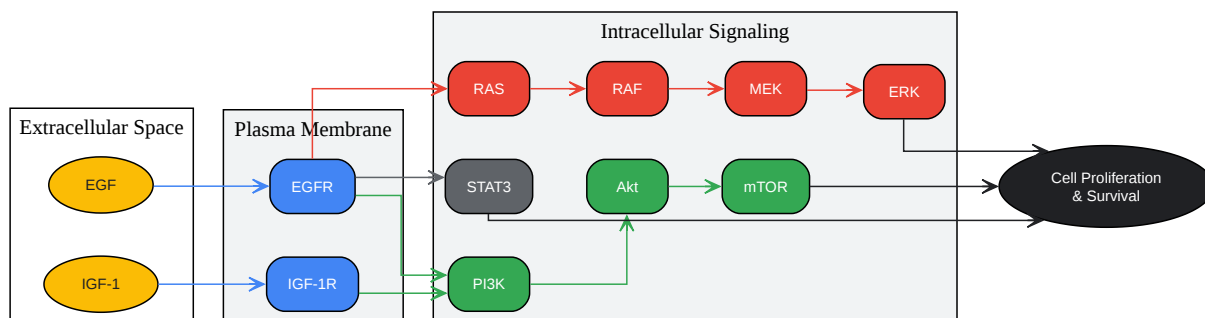
Data Presentation

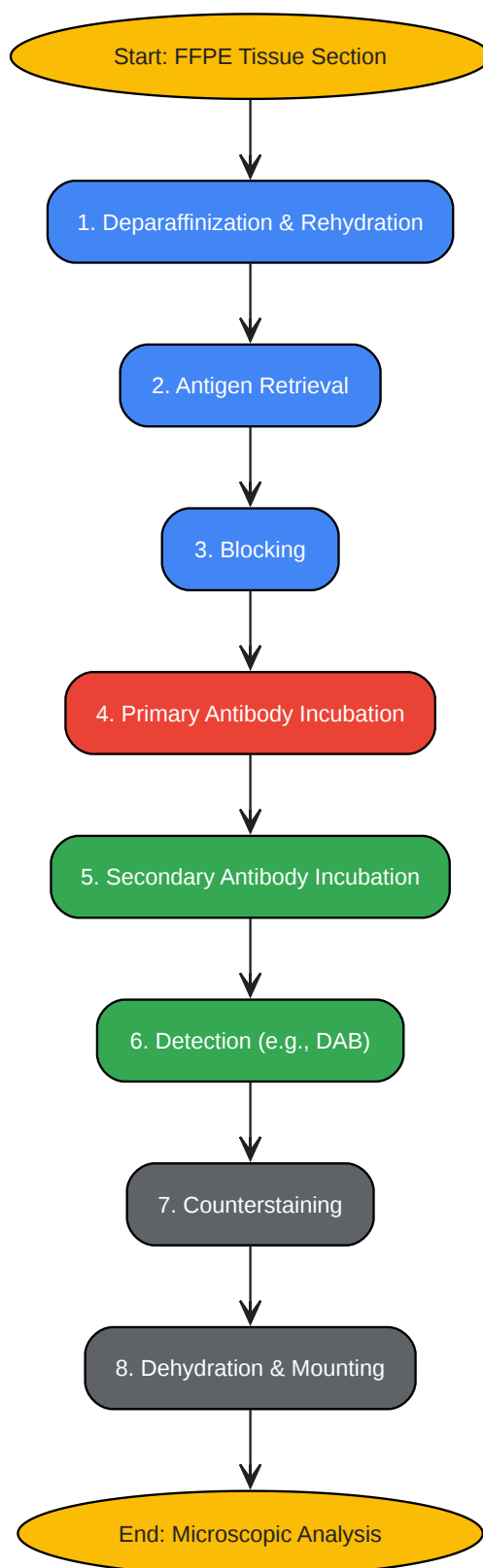
Table 1: In Vitro Potency of AZ7550

Target/Cell Line	Parameter	Value	Reference
IGF-1R	IC50	1.6 μ M	[3]
MLK1	IC50	88 nM	[4][3]
ACK1	IC50	156 nM	[4][3]
ErbB4	IC50	195 nM	[4][3]
MNK2	IC50	228 nM	[4][3]
FLT3	IC50	302 nM	[4][3]
ALK	IC50	420 nM	[4][3]
FES	IC50	449 nM	[4][3]
IRR	IC50	840 nM	[4][3]
BRK	IC50	843 nM	[4][3]
BLK	IC50	977 nM	[3]
H1975 (EGFR L858R/T790M)	IC50	45 nM	[5][3]
PC9 (EGFR del19)	IC50	26 nM	[5][3]
LoVo (WT)	IC50	786 nM	[5][3]
H1975 (EGFR L858R/T790M)	GI50	19 nM	[5][3]
PC9 (EGFR del19)	GI50	15 nM	[5][3]
Calu3 (WT)	GI50	537 nM	[5][3]

Signaling Pathways

The primary targets of AZ7550, IGF-1R and EGFR, are receptor tyrosine kinases that play crucial roles in cell proliferation, survival, and differentiation. Their signaling cascades are often dysregulated in cancer.





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